

Application Notes and Protocols for High-Solids-Content Slurries using Disperbyk 160

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Compound of Interest

Compound Name: *Disperbyk 160*

Cat. No.: *B1167488*

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These application notes provide a comprehensive guide to the formulation of high-solids-content slurries utilizing **Disperbyk 160**, a wetting and dispersing additive. This document outlines the mechanism of action, key benefits, formulation guidelines, and detailed experimental protocols for performance evaluation.

Introduction to Disperbyk 160

Disperbyk 160 is a high molecular weight block copolymer with pigment-affinic groups, designed as a wetting and dispersing agent for solvent-borne systems.^[1] Its primary function is to enable the formulation of stable, low-viscosity slurries with high concentrations of solid particles. This is achieved through a dual stabilization mechanism: steric hindrance and electrostatic repulsion.^{[1][2]} The block copolymer structure consists of anchor groups with a strong affinity for the particle surface and polymer chains that extend into the solvent, creating a stabilizing layer. This prevents particle agglomeration, leading to significant improvements in slurry properties.

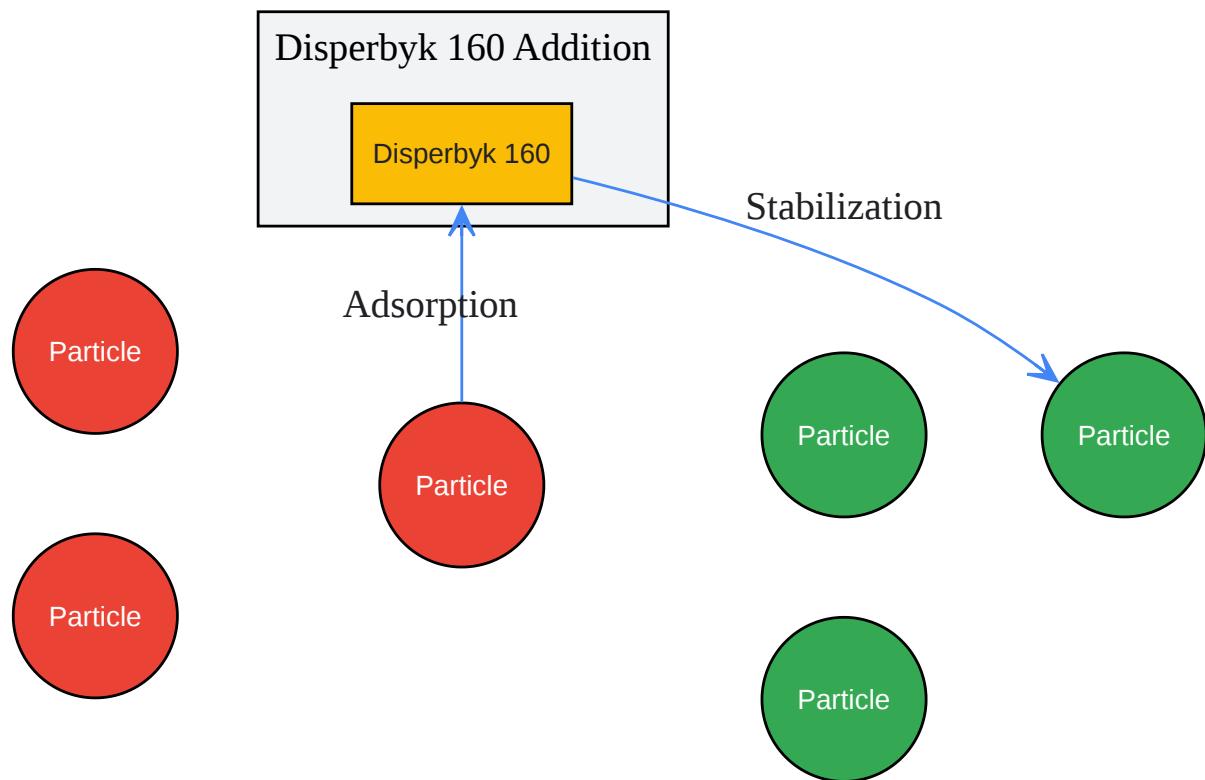
Key Benefits of Disperbyk 160:

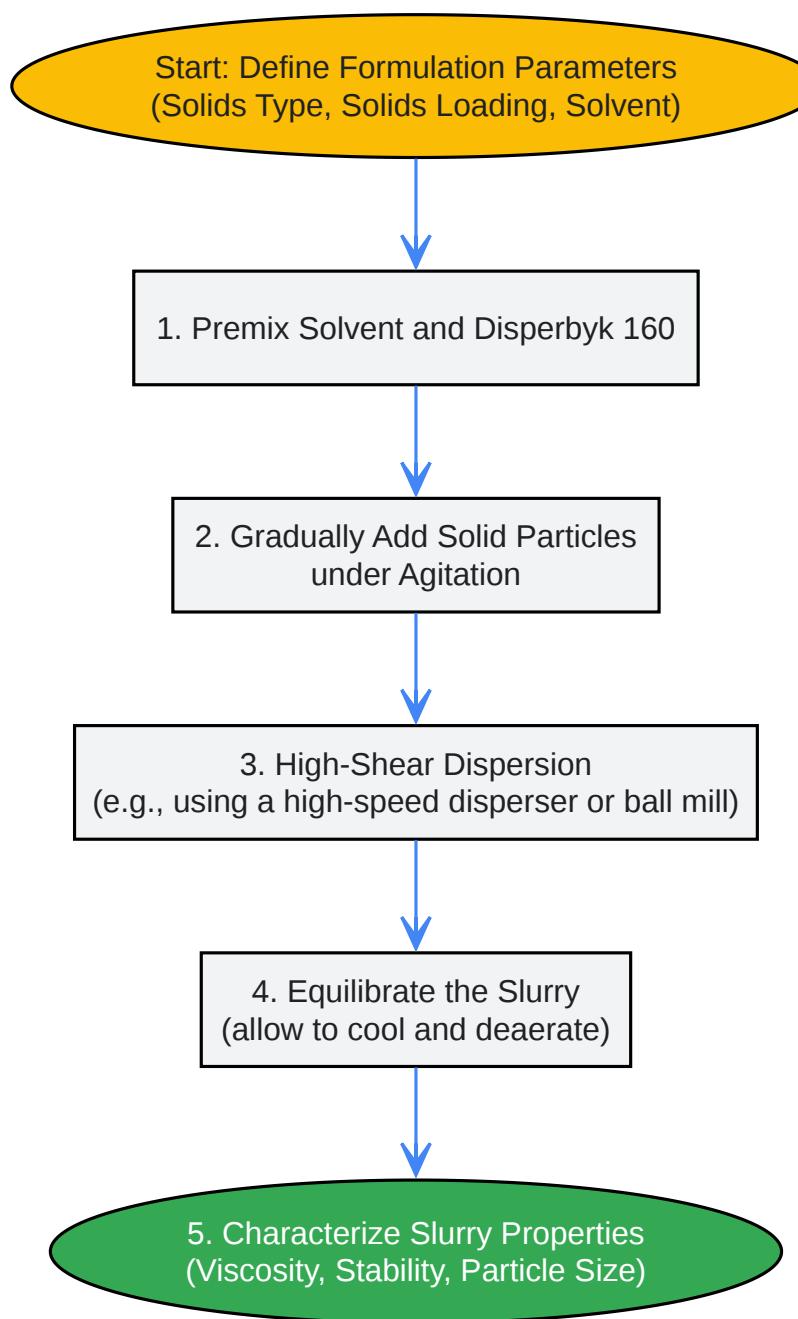
- Viscosity Reduction: Significantly lowers the viscosity of high-solids-content slurries, improving flowability and processability.^[3]

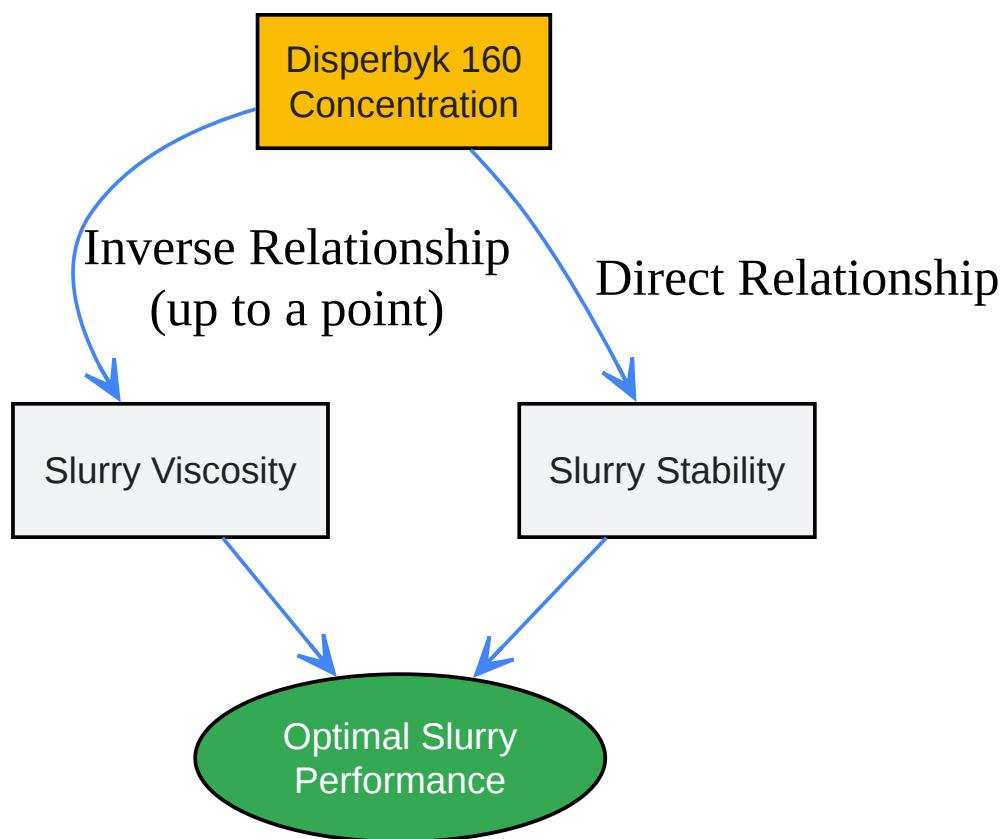
- Increased Solids Loading: Enables the formulation of slurries with a higher percentage of solid materials.[3]
- Improved Stability: Prevents sedimentation and hard settling of particles, ensuring long-term slurry stability.
- Enhanced Leveling and Gloss: In coating applications, it contributes to improved surface finish and appearance.[3]
- Deflocculation of Pigments: Effectively breaks down pigment agglomerates, leading to improved color strength and uniformity.[1][2]

Mechanism of Action

Disperbyk 160 functions by adsorbing onto the surface of solid particles through its pigment-affinic anchor groups. Once anchored, the high molecular weight polymer chains extend into the solvent, creating a protective barrier around each particle. This barrier provides steric stabilization, physically preventing the particles from approaching each other and agglomerating.[1] Additionally, the additive imparts a uniform electrical charge to the particle surfaces, leading to electrostatic repulsion, which further contributes to the deflocculation and stabilization of the slurry.[1][2]







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